

preparation of sodium selenate stock solutions for laboratory use.

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Compound of Interest

Compound Name: Sodium selenate

Cat. No.: B081378

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Preparation of Sodium Selenate Stock Solutions for Laboratory Use

Application Note and Protocol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of **sodium selenate** stock solutions for laboratory applications. Accurate preparation of these solutions is critical for reliable and reproducible experimental outcomes in various research fields, including drug development. This guide details the necessary materials, a step-by-step protocol with calculations, stability and storage conditions, and essential safety precautions.

Introduction

Sodium selenate (Na_2SeO_4) is a common source of selenium in biological research. Selenium is an essential trace element incorporated into selenoproteins, which play crucial roles in antioxidant defense, thyroid hormone metabolism, and immune function. In laboratory settings, precise and stable stock solutions of **sodium selenate** are fundamental for cell culture, animal studies, and various biochemical and pharmacological assays. This document outlines a standardized protocol to ensure the quality and consistency of prepared **sodium selenate** solutions.

Quantitative Data Summary

A clear understanding of the physicochemical properties of **sodium selenate** is essential for accurate solution preparation and storage.

Property	Value
Molecular Weight	188.94 g/mol
Solubility in Water	585 g/L at 25 °C[1][2]
	84 g/100 g of water at 35 °C[3]
Solution Stability	Aqueous solutions (3.9 µg/mL) are stable for 3 weeks when stored in the dark at room temperature.[4]
	Aqueous solutions (3.9 µg/mL) are stable for 4 days when stored under animal room conditions.[4]
	Generally considered a chemically stable compound.[5]
Recommended Storage	Store solid sodium selenate in a dry place with the container tightly closed.[1][2]
	Recommended storage temperature for the solid is 15–25 °C.[1][2]
	Store stock solutions in the dark at 4° ± 3° C for extended stability.[4]

Experimental Protocol: Preparation of a 1 M Sodium Selenate Stock Solution

This protocol describes the preparation of a 1 M **sodium selenate** stock solution, which can then be used to make working solutions of lower concentrations through serial dilutions.

Materials

- **Sodium Selenate** (Na_2SeO_4), anhydrous, analytical grade
- Deionized or distilled water
- Volumetric flask (appropriate size, e.g., 100 mL)
- Analytical balance
- Weighing paper or boat
- Spatula
- Magnetic stirrer and stir bar (optional)
- Appropriate Personal Protective Equipment (PPE): lab coat, safety goggles, and nitrile gloves

Procedure

- Don Personal Protective Equipment (PPE): Before handling **sodium selenate**, ensure you are wearing a lab coat, safety goggles, and nitrile gloves.
- Calculate the Required Mass: To prepare a 1 M solution, you will need to dissolve the molar mass of **sodium selenate** in 1 liter of solvent. For a smaller volume, adjust the calculation accordingly.
 - Formula: $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$
 - Example for 100 mL of a 1 M solution:
 - $\text{Mass (g)} = 1 \text{ mol/L} \times 188.94 \text{ g/mol} \times 0.1 \text{ L} = 18.894 \text{ g}$
- Weigh the **Sodium Selenate**:
 - Place a clean, dry weighing boat on the analytical balance and tare it.
 - Carefully weigh out the calculated mass of **sodium selenate** (18.894 g for this example) using a spatula.

- Dissolve the **Sodium Selenate**:
 - Add approximately half of the final desired volume of deionized water (e.g., 50 mL for a 100 mL solution) to the volumetric flask.
 - Carefully transfer the weighed **sodium selenate** into the volumetric flask.
 - Gently swirl the flask to dissolve the solid. A magnetic stirrer can be used to facilitate dissolution.
- Bring to Final Volume:
 - Once the **sodium selenate** is completely dissolved, add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
 - Cap the flask and invert it several times to ensure the solution is thoroughly mixed and homogenous.
- Label and Store:
 - Transfer the prepared stock solution to a clearly labeled, airtight container. The label should include the name of the solution (**Sodium Selenate** Stock Solution), the concentration (1 M), the date of preparation, and your initials.
 - Store the solution in the dark at $4^{\circ} \pm 3^{\circ} \text{ C}$.^[4]

Preparation of a 1,000 ppm Selenium Stock Solution

For certain applications, expressing the concentration in parts per million (ppm) of selenium is required.

- Calculation:
 - To prepare a 1,000 ppm (1 mg/mL) selenium stock solution, you need to calculate the corresponding amount of **sodium selenate**.
 - The atomic weight of Selenium (Se) is 78.96 g/mol .

- The proportion of Se in Na_2SeO_4 is: $(78.96 \text{ g/mol}) / (188.94 \text{ g/mol}) = 0.4179$
- To get 1 g (1000 mg) of Se, you need: $1 \text{ g} / 0.4179 = 2.393 \text{ g}$ of Na_2SeO_4 .
- Therefore, to make a 1,000 ppm Se solution, dissolve 2.393 g of **sodium selenate** in 1 L of deionized water. For a smaller volume, for example 100 mL, dissolve 0.2393 g of **sodium selenate** in 100 mL of deionized water.^[6]
- Procedure:
 - Follow the same procedural steps as outlined in section 3.2, using the calculated mass of **sodium selenate**.

Safety Precautions

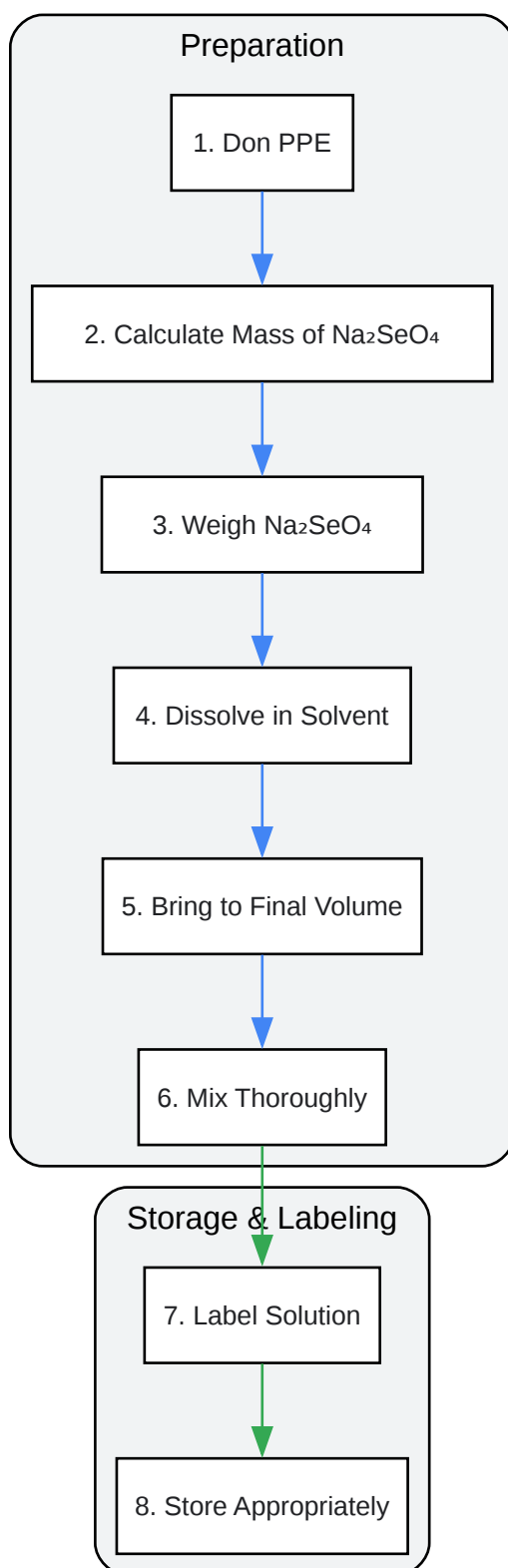
Sodium selenate is highly toxic if swallowed or inhaled.^{[2][3]} Strict adherence to safety protocols is mandatory.

- Engineering Controls: Always handle solid **sodium selenate** and concentrated solutions in a certified chemical fume hood to avoid inhalation of dust or aerosols.^{[2][3]}
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles.
 - Hand Protection: Wear nitrile gloves. Inspect gloves before use and dispose of them properly after handling.^[7]
 - Body Protection: Wear a lab coat.
- Handling: Avoid contact with skin, eyes, and clothing.^[7] Do not breathe dust.^{[2][3]} Wash hands thoroughly after handling.^[7]
- First Aid:
 - If Swallowed: Immediately call a poison center or doctor.^{[2][3]}

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a physician immediately.[\[2\]](#)[\[3\]](#)
- In Case of Skin Contact: Rinse skin with water/shower.[\[2\]](#)[\[3\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes.
- Disposal: Dispose of waste and contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Visualizations

Experimental Workflow



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Caption: Workflow for preparing **sodium selenate** stock solutions.

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